

# Psb-CB5 solubility and preparation for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Psb-CB5

Cat. No.: B606684

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## Application Notes and Protocols for Psb-CB5

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, preparation, and experimental use of **Psb-CB5**, a selective antagonist of the G protein-coupled receptor 18 (GPR18). The included protocols and data are intended to facilitate research into the physiological and pathological roles of GPR18.

## Product Information and Solubility

**Psb-CB5** is a potent and selective antagonist for GPR18, an orphan receptor that is a subject of growing interest in various research fields, including immunology and metabolic diseases.[1]  
[2]

Chemical and Physical Properties

Property	Value	Source
IUPAC Name	(2Z)-2-[[3-[(4-chlorophenyl)methoxy]phenyl]methylidene]-6,7-dihydro-5H-imidazo[2,1-b][3]thiazin-3-one	[1]
Molecular Formula	C <sub>20</sub> H <sub>17</sub> ClN <sub>2</sub> O <sub>2</sub> S	
Molecular Weight	384.88 g/mol	
CAS Number	1627710-30-8	
Purity	≥98%	

#### Solubility Data

**Psb-CB5** is sparingly soluble in aqueous solutions but exhibits good solubility in organic solvents, particularly dimethyl sulfoxide (DMSO).

Solvent	Maximum Concentration	Source
DMSO	20 mM	
DMSO	up to 25 mg/mL	

#### Storage and Stability

For long-term storage, **Psb-CB5** should be stored as a solid at -20°C. Stock solutions in DMSO can be stored at -80°C for up to six months or at -20°C for up to one month.

## Biological Activity and Selectivity

**Psb-CB5** is the first selective antagonist identified for GPR18, making it a valuable tool for elucidating the receptor's function.

#### Pharmacological Data

Parameter	Value	Description	Source
IC <sub>50</sub>	0.279 $\mu$ M (279 nM)	Concentration for 50% inhibition of GPR18	
Selectivity vs. CB <sub>1</sub>	>36-fold		
Selectivity vs. CB <sub>2</sub>	14-fold		
Selectivity vs. GPR55	>36-fold		

## Experimental Protocols

### Preparation of Stock Solutions

Objective: To prepare a high-concentration stock solution of **Psb-CB5** for subsequent dilution in experimental buffers.

Materials:

- **Psb-CB5** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, high-precision microcentrifuge tubes
- Calibrated pipettes

Protocol:

- Allow the **Psb-CB5** vial to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of **Psb-CB5** powder using an analytical balance in a chemical fume hood.
- To prepare a 20 mM stock solution, dissolve 7.7 mg of **Psb-CB5** in 1 mL of DMSO.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (37°C) may be applied if necessary.

- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term use.

## In Vitro Protocol: Inhibition of Acrosomal Exocytosis in Human Spermatozoa

Objective: To assess the antagonistic activity of **Psb-CB5** on GPR18 by measuring the inhibition of N-Arachidonylglycine (NAGly)-induced acrosomal exocytosis.

Materials:

- **Psb-CB5** stock solution (20 mM in DMSO)
- N-Arachidonylglycine (NAGly)
- Human spermatozoa
- Appropriate buffer (e.g., Human Tubal Fluid medium)
- Fluorescent lectin conjugate (e.g., FITC-PSA) for acrosome staining
- Flow cytometer or fluorescence microscope

Protocol:

- Prepare a working solution of **Psb-CB5** by diluting the DMSO stock solution in the assay buffer. A final concentration of 1  $\mu$ M is recommended for effective inhibition. Ensure the final DMSO concentration in the assay does not exceed 0.1% to avoid solvent-induced toxicity.
- Pre-incubate the human spermatozoa with 1  $\mu$ M **Psb-CB5** or vehicle control (DMSO at the same final concentration) for 15-30 minutes at 37°C.
- Induce acrosomal exocytosis by adding the GPR18 agonist, NAGly, at an effective concentration.
- Incubate for the required period to allow for the acrosome reaction to occur.

- Fix the spermatozoa and stain with a fluorescent lectin that binds to the acrosomal content.
- Analyze the percentage of acrosome-reacted sperm using flow cytometry or fluorescence microscopy.
- A significant reduction in the percentage of acrosome-reacted sperm in the **Psb-CB5** treated group compared to the NAGly-only group indicates successful GPR18 antagonism.

## In Vivo Protocol: Preparation and Administration in a Murine Model

Objective: To prepare **Psb-CB5** for intraperitoneal administration to investigate its effects on physiological or behavioral parameters in mice.

Materials:

- **Psb-CB5** powder
- 1% Tween-80 solution in sterile saline
- Sterile tubes
- Vortex mixer and/or sonicator
- Syringes and needles for intraperitoneal injection

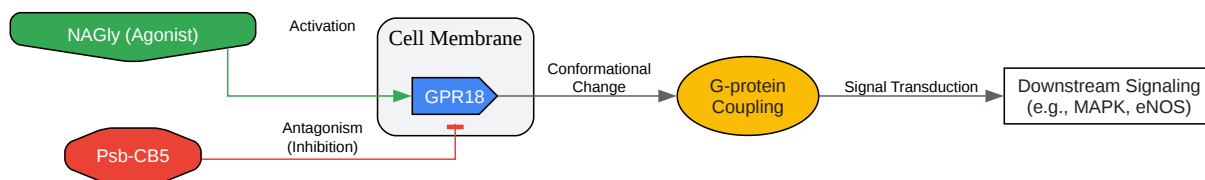
Protocol:

- Weigh the required amount of **Psb-CB5** for the desired dosage (e.g., 1-30 mg/kg).
- Prepare a suspension of **Psb-CB5** in a 1% Tween-80 solution.
- Vortex the suspension vigorously and/or sonicate until a homogenous suspension is achieved.
- Administer the suspension via intraperitoneal (i.p.) injection to the mice. The injection volume should be appropriate for the animal's weight (e.g., 100  $\mu$ L per animal).

- Behavioral or physiological assessments should be conducted at appropriate time points following administration (e.g., 30 or 45 minutes post-injection).

## Signaling Pathway

**Psb-CB5** acts as an antagonist to GPR18, a G protein-coupled receptor. The binding of an agonist (like NAGly) to GPR18 is known to initiate downstream signaling cascades. By blocking this initial step, **Psb-CB5** prevents these downstream effects. GPR18 activation has been linked to pathways involving the eNOS-NO-cGMP pathway and MAPK (ERK1/2) phosphorylation.

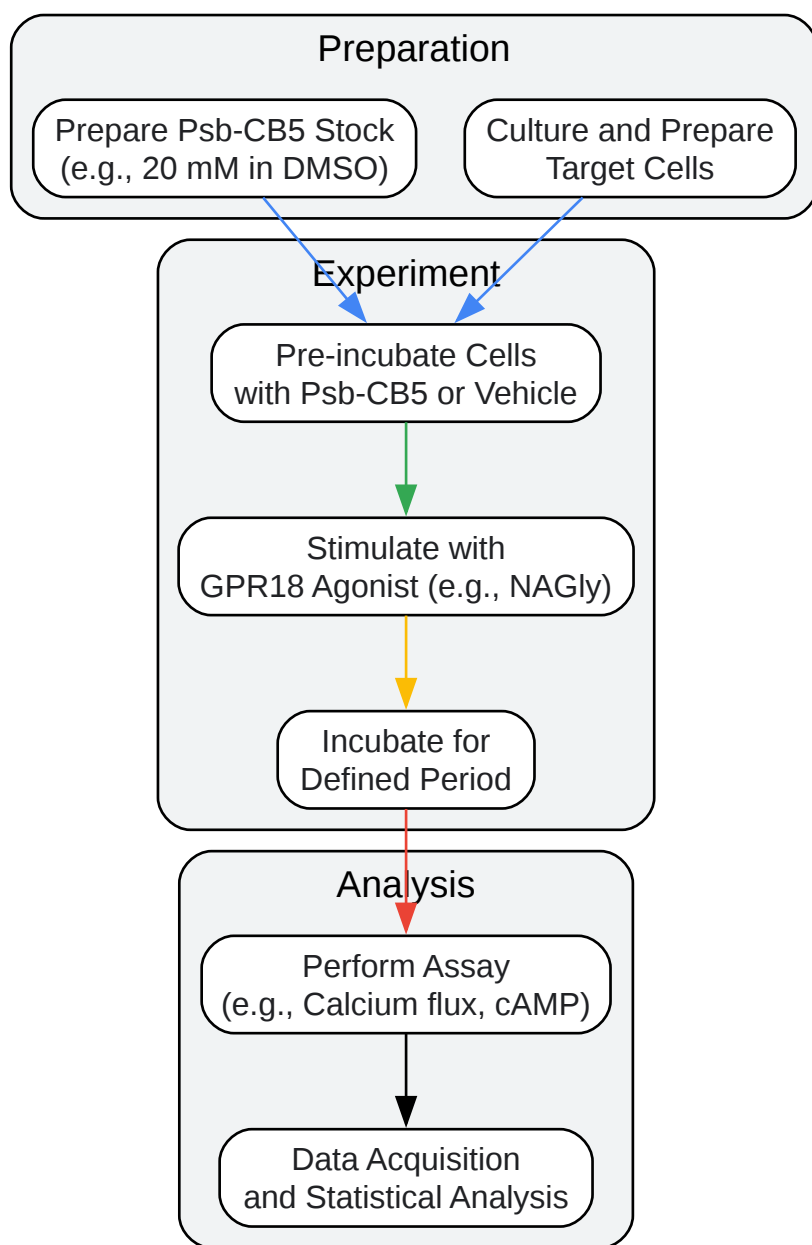


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Caption: Antagonistic action of **Psb-CB5** on the GPR18 signaling pathway.

## Experimental Workflow

The following diagram outlines a general workflow for studying the effects of **Psb-CB5** in a cell-based assay.



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Caption: General workflow for in vitro cell-based assays using **Psb-CB5**.

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## References

- 1. PSB-CB5 - Wikipedia [en.wikipedia.org]
- 2. PSB-CB5 | GPR | TargetMol [targetmol.com]
- 3. Cyclotraxin B - Wikipedia [en.wikipedia.org]
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